

Application Notes and Protocols: Sampangine Synthesis and Derivatization

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Compound of Interest

Compound Name: *Sampangine*

Cat. No.: *B1681430*

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These application notes provide detailed protocols for the synthesis of the alkaloid **sampangine** and its derivatives. Furthermore, it outlines methodologies for evaluating their biological activities, with a focus on antifungal applications and inhibition of processes related to Alzheimer's disease.

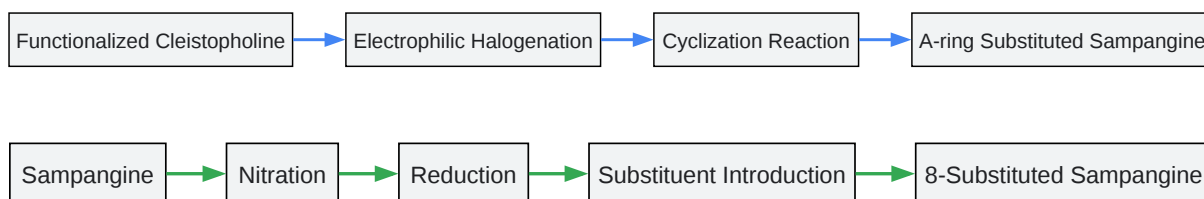
Total Synthesis of Sampangine Analogs

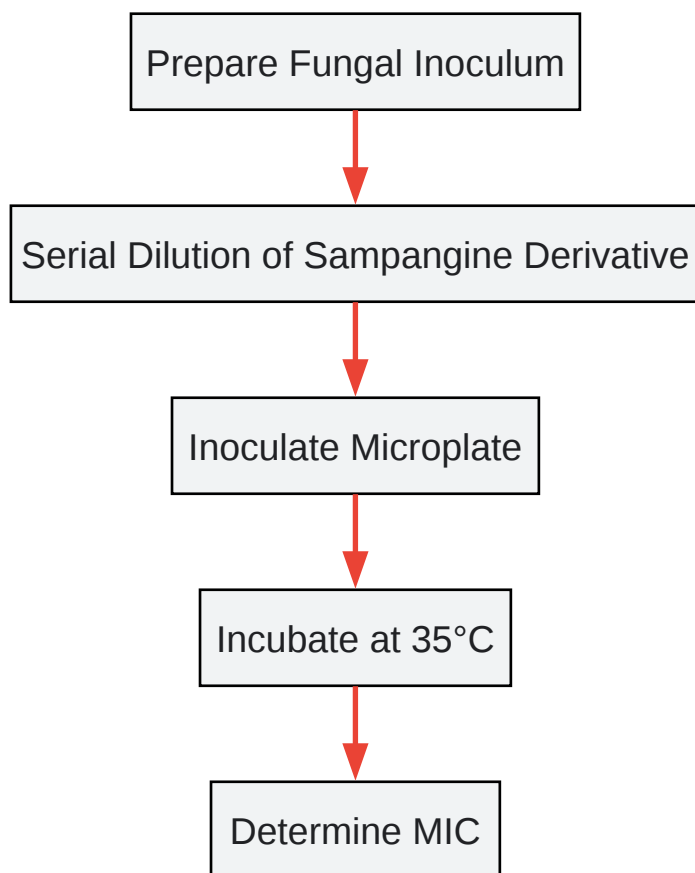
The total synthesis of **sampangine** and its derivatives can be achieved through various strategies. A common approach involves the construction of a key intermediate, such as a functionalized cleistopholine, followed by cyclization to form the **sampangine** core.

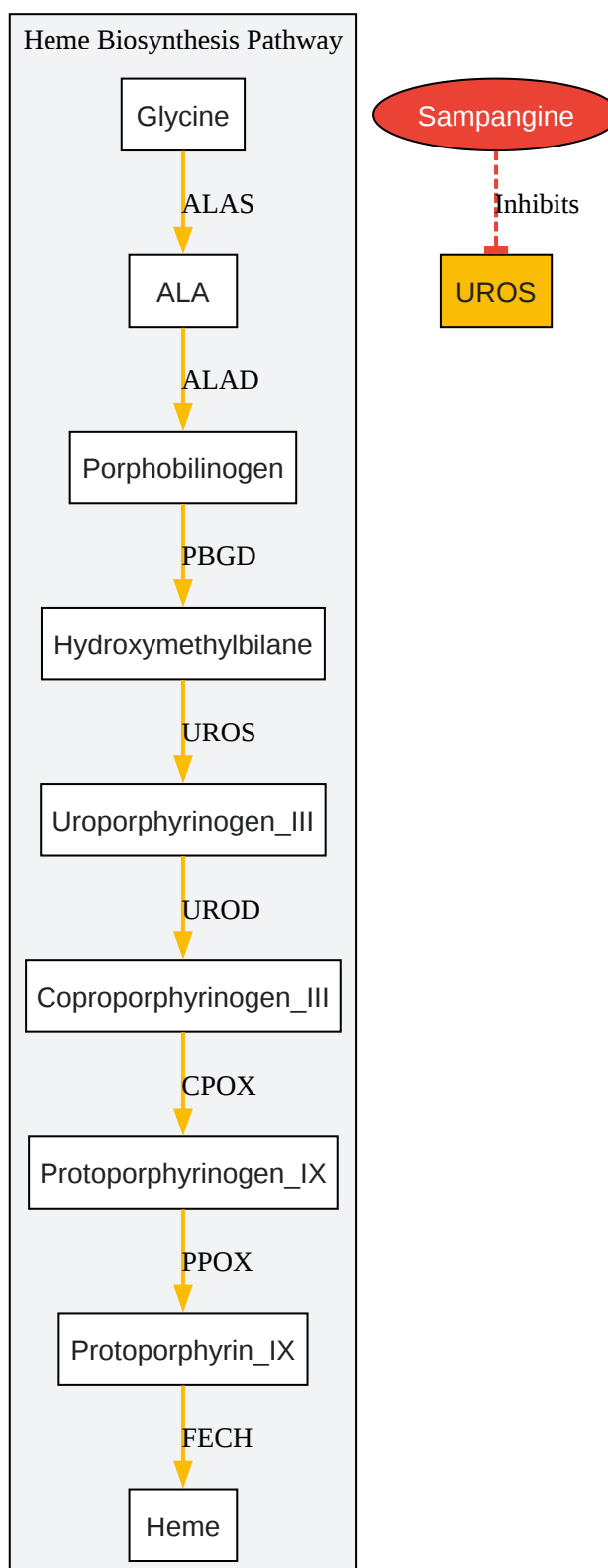
Protocol 1: Synthesis of a Sampangine Derivative from a Functionalized Cleistopholine

This protocol describes a general procedure for the synthesis of A-ring 3-substituted **sampangine** derivatives.

Experimental Workflow:







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